

safe handling and storage procedures for N-Methylpropionamide in a lab

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Application Notes and Protocols for N--Methylpropionamide

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This document provides detailed application notes and protocols for the safe handling and storage of **N-Methylpropionamide** (CAS No. 1187-58-2) in a laboratory setting. It is intended to provide comprehensive safety information and procedural guidance to minimize risks associated with the use of this chemical.

Chemical and Physical Properties

N-Methylpropionamide is a colorless, clear liquid that is very soluble in water.^[1] It is stable under normal laboratory temperatures and pressures.^[1]

Table 1: Physicochemical Properties of **N-Methylpropionamide**

Property	Value	Reference
Molecular Formula	C4H9NO	[1] [2] [3]
Molecular Weight	87.12 g/mol	[3]
CAS Number	1187-58-2	[1] [2] [3]
Appearance	Clear, colorless liquid	[1] [2]
Boiling Point	146 °C at 90 mmHg	[4]
Melting Point	-43 °C	[4]
Density	0.931 g/mL at 25 °C	
Solubility	Very soluble in water	[1]
Flash Point	106 °C (closed cup)	
pKa	16.61 (Predicted)	[1]

Hazard Identification and Toxicity

N-Methylpropionamide is classified as an irritant. It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[\[5\]](#)

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

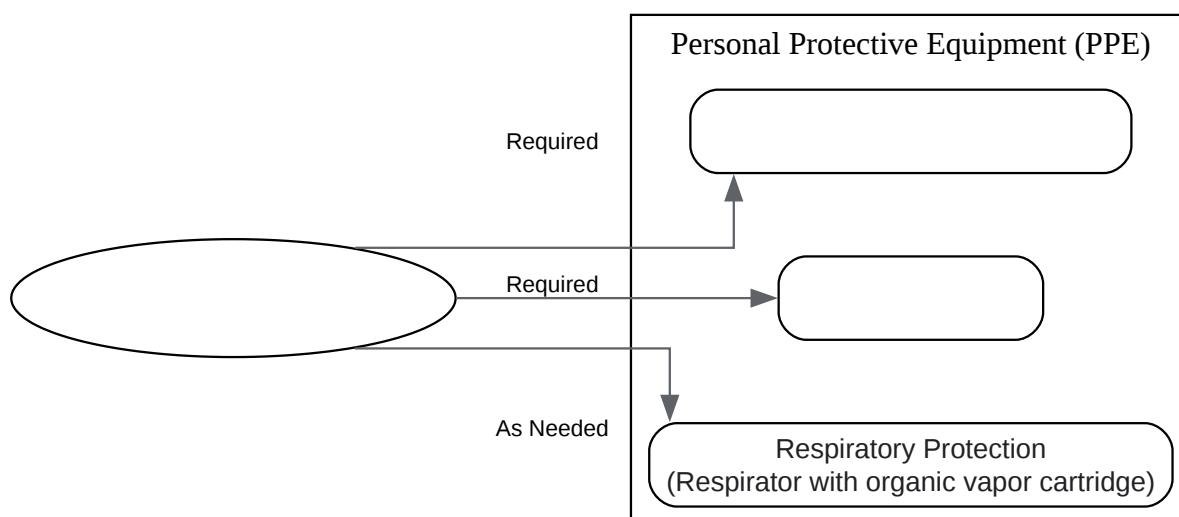
Table 3: Acute Toxicity Data

Test	Species	Route	Value	Reference
LD50	Rat	Unreported	1700 mg/kg	[6]

Safe Handling and Personal Protective Equipment (PPE)

Proper handling procedures and the use of appropriate personal protective equipment are crucial to minimize exposure to **N-Methylpropionamide**.

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when heating the substance or when there is a potential for aerosol generation.
- Eye Protection: Wear chemical safety goggles. In cases of splash risk, a face shield should also be worn.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber). A lab coat or chemical-resistant apron should be worn to protect clothing and skin.
- Respiratory Protection: If working outside a fume hood or if ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.



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Caption: Recommended PPE for handling **N-Methylpropionamide**.

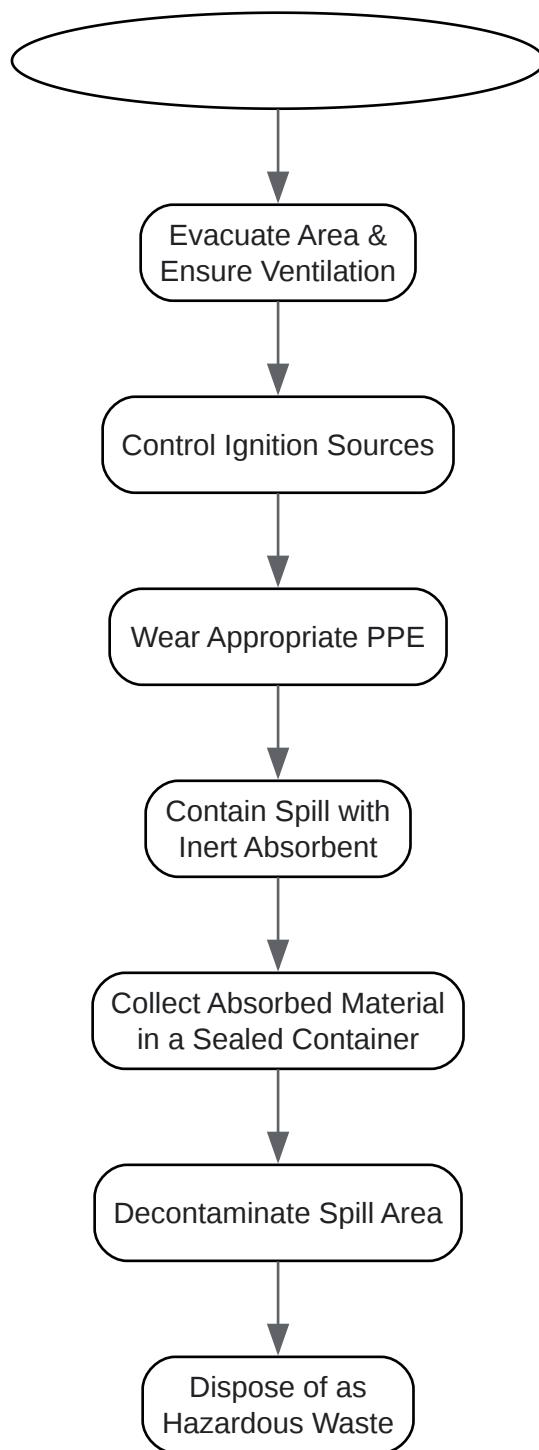
Storage Procedures

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
- Keep containers tightly closed when not in use to prevent absorption of moisture.
- Store away from sources of heat and ignition.

Spill and Waste Disposal Procedures

In the event of a spill, follow these procedures:

- Evacuate and Ventilate: Immediately evacuate the area and ensure adequate ventilation.
- Control Ignition Sources: Remove all sources of ignition from the area.
- Wear Appropriate PPE: Don the recommended personal protective equipment (gloves, goggles, respirator if necessary).
- Contain the Spill: For liquid spills, use an inert absorbent material like vermiculite, dry sand, or earth. Do not use combustible materials such as sawdust.
- Collect Waste: Carefully scoop up the absorbed material into a sealable container.
- Decontaminate: Clean the spill area with soap and water.
- Dispose of Waste: Label the container with the contents and dispose of it as hazardous waste according to local, state, and federal regulations.



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Caption: Workflow for cleaning up an **N-Methylpropionamide** spill.

- Dispose of unused **N-Methylpropionamide** and any contaminated materials as hazardous waste.

- Follow all applicable local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain or in regular trash.

Application Protocols

N-Methylpropionamide is utilized as a solvent and an intermediate in organic synthesis.[\[1\]](#)[\[2\]](#) [\[7\]](#) One notable application is in the study of amide-induced phase separation of hexafluoro-2-propanol (HFIP)-water mixtures.[\[8\]](#)

This protocol provides a general procedure for using **N-Methylpropionamide** as a solvent in a representative S_N2 reaction.

Objective: To serve as a polar aprotic solvent to facilitate the nucleophilic substitution of an alkyl halide.

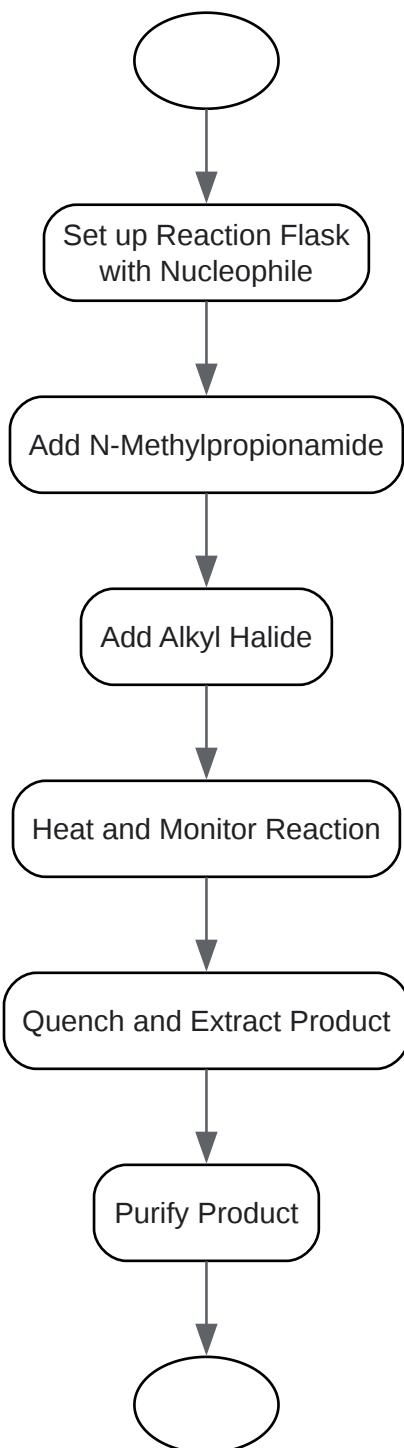
Materials:

- N-Methylpropionamide** (anhydrous)
- Alkyl halide (e.g., 1-bromobutane)
- Nucleophile (e.g., sodium azide)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Condenser
- Heating mantle or oil bath
- Standard glassware for workup and purification

Procedure:

- Reaction Setup: In a dry round-bottom flask equipped with a magnetic stir bar and a condenser, add the nucleophile (e.g., sodium azide, 1.2 equivalents).

- Solvent Addition: Under an inert atmosphere (e.g., nitrogen or argon), add anhydrous **N-Methylpropionamide** to the flask to dissolve the nucleophile.
- Substrate Addition: Add the alkyl halide (e.g., 1-bromobutane, 1.0 equivalent) to the stirred solution.
- Reaction: Heat the reaction mixture to the desired temperature (e.g., 60-80 °C) and monitor the reaction progress by a suitable technique (e.g., TLC or GC).
- Workup: Once the reaction is complete, cool the mixture to room temperature. Quench the reaction by slowly adding water.
- Extraction: Transfer the mixture to a separatory funnel and extract the product with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
- Washing: Wash the combined organic layers with water and then with brine to remove any residual **N-Methylpropionamide** and inorganic salts.
- Drying and Concentration: Dry the organic layer over an anhydrous drying agent (e.g., Na₂SO₄ or MgSO₄), filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by an appropriate method, such as distillation or column chromatography.



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Caption: General workflow for an S_N2 reaction using **N-Methylpropionamide**.

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